

Application Notes and Protocols for LB-60-OF61 Hydrochloride Powder

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Compound of Interest

Compound Name: LB-60-OF61 hydrochloride

Cat. No.: B15572716

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For Researchers, Scientists, and Drug Development Professionals

Introduction

LB-60-OF61 hydrochloride is a potent and selective inhibitor of nicotinamide phosphoribosyltransferase (NAMPT), a key enzyme in the NAD⁺ salvage pathway.^{[1][2]} As a cytotoxic agent, it demonstrates selectivity for cell lines overexpressing the MYC oncogene.^[1] ^[2] These application notes provide detailed protocols for the proper storage, handling, and experimental use of **LB-60-OF61 hydrochloride** powder to ensure personnel safety, compound integrity, and experimental reproducibility.

Compound Information

Property	Value	Reference
Molecular Formula	C29H31ClN6O2	[1]
Molecular Weight	531.06 g/mol	[1]
CAS Number	742064-38-6	[1][3][4][5]
Appearance	White to off-white solid powder	[6]
Biological Activity	Potent NAMPT inhibitor, cytotoxic with selectivity for MYC-overexpressing cells. IC50 ~30 nM in HCT116 cells.	[2][7]

Proper Storage and Handling

Due to its potent and cytotoxic nature, **LB-60-OF61 hydrochloride** requires careful handling in a controlled laboratory environment.

Storage Conditions

Condition	Temperature	Duration	Notes
Long-term Storage	-20°C	Years	Store in a tightly sealed container under dry conditions.
Short-term Storage	0 - 4°C	Weeks	Keep in a dry environment.
Shipping	Ambient	A few weeks	The compound is stable for short periods at room temperature.

Data synthesized from similar compounds and vendor recommendations.[6][8]

Handling Precautions

Given that **LB-60-OF61 hydrochloride** is a potent cytotoxic compound, all handling should be performed within a certified chemical fume hood or a containment system like a glove box, especially when working with the powder form.

Personal Protective Equipment (PPE):

- **Gloves:** Wear two pairs of nitrile gloves.
- **Lab Coat:** A dedicated lab coat should be used.
- **Eye Protection:** Safety glasses with side shields or goggles are mandatory.
- **Respiratory Protection:** For operations that may generate dust, a NIOSH-approved respirator is recommended.

Engineering Controls:

- All weighing and initial dilutions of the powder must be performed in a chemical fume hood or an enclosure with appropriate exhaust ventilation.
- Work surfaces should be covered with absorbent, disposable liners.

Decontamination and Waste Disposal:

- All contaminated surfaces should be decontaminated with an appropriate solvent (e.g., 70% ethanol) followed by a soap and water solution.
- Dispose of all contaminated waste, including pipette tips, tubes, and gloves, in a dedicated, clearly labeled hazardous waste container in accordance with institutional and local regulations.

Experimental Protocols

Preparation of Stock Solutions

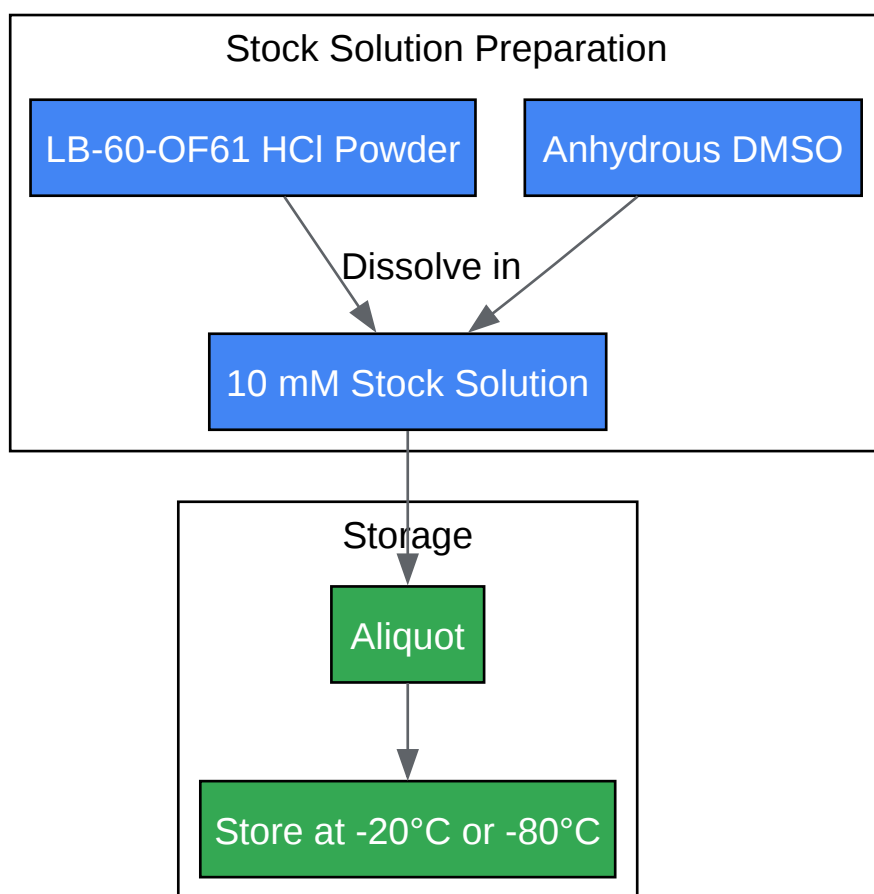
LB-60-OF61 hydrochloride is soluble in DMSO.^{[6][7]}

Materials:

- **LB-60-OF61 hydrochloride** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials

Procedure:

- Allow the vial of **LB-60-OF61 hydrochloride** powder to equilibrate to room temperature before opening.
- In a chemical fume hood, weigh the desired amount of powder.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex briefly to fully dissolve the powder. Gentle warming (37°C) may be applied if necessary.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -20°C or -80°C for long-term use.



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Caption: Workflow for preparing and storing **LB-60-OF61 hydrochloride** stock solutions.

In Vitro Cytotoxicity Assay (MTT Assay)

This protocol describes a method to determine the cytotoxic effects of **LB-60-OF61 hydrochloride** on a cancer cell line (e.g., HCT116).

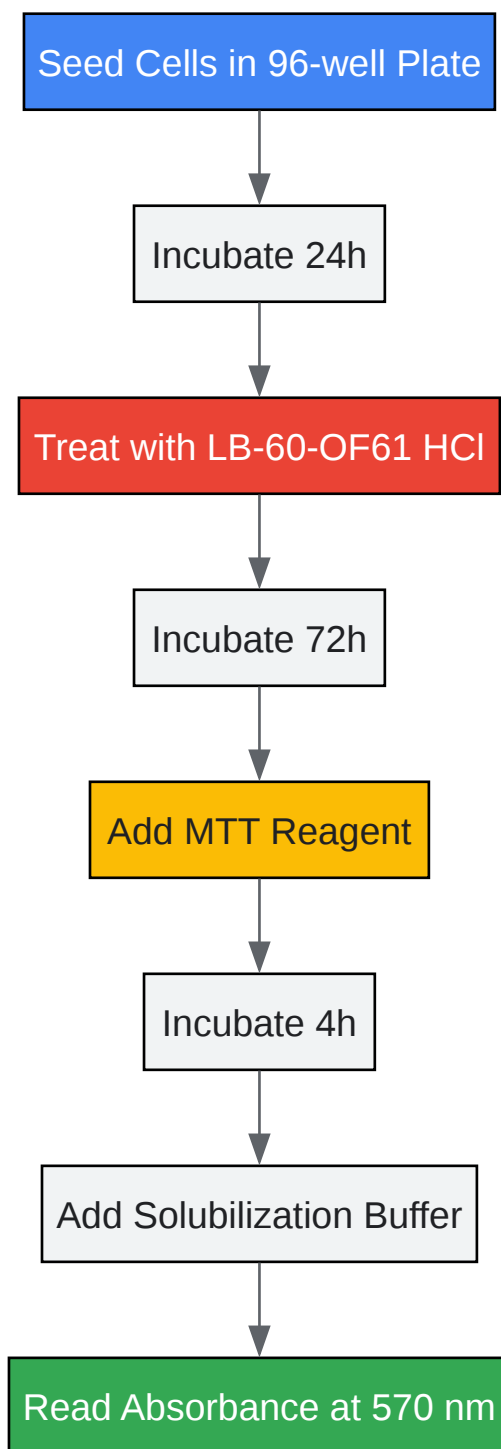
Materials:

- Cancer cell line (e.g., HCT116)
- Complete cell culture medium
- 96-well plates

- **LB-60-OF61 hydrochloride** stock solution (10 mM in DMSO)
- MTT reagent (5 mg/mL in PBS)
- Solubilization buffer (e.g., 10% SDS in 0.01 M HCl)
- Plate reader

Procedure:

- Cell Seeding: Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of complete medium. Incubate for 24 hours at 37°C, 5% CO₂.
- Compound Treatment:
 - Prepare serial dilutions of **LB-60-OF61 hydrochloride** from the 10 mM stock solution in complete culture medium.
 - Remove the old medium from the wells and add 100 μ L of the diluted compound solutions. Include a vehicle control (DMSO at the same final concentration as the highest compound concentration).
 - Incubate for 72 hours at 37°C, 5% CO₂.
- MTT Addition: Add 20 μ L of MTT reagent to each well and incubate for 4 hours at 37°C.
- Solubilization: Carefully remove the medium and add 100 μ L of solubilization buffer to each well. Pipette up and down to dissolve the formazan crystals.
- Measurement: Read the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value.

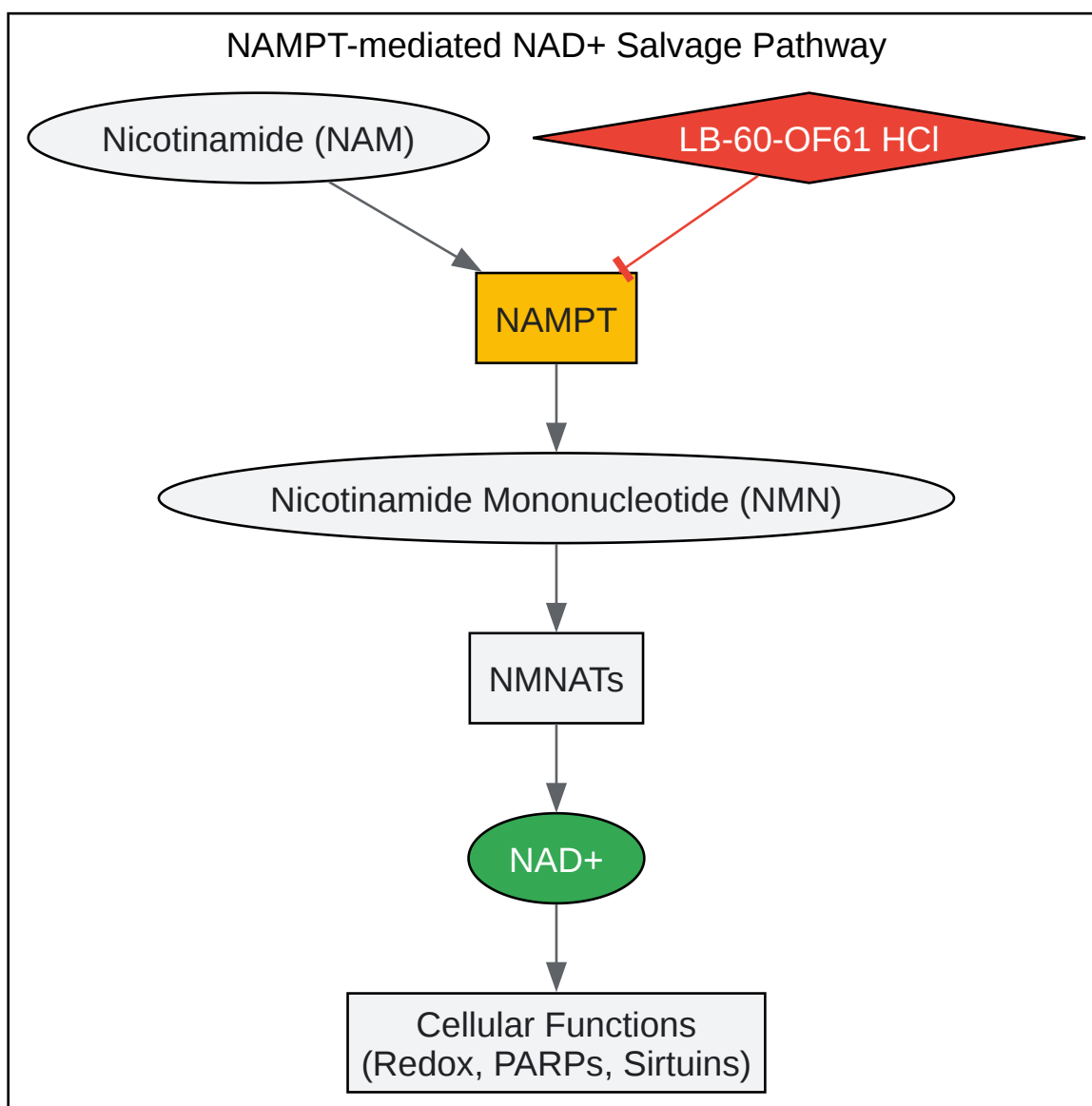


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Caption: Experimental workflow for the in vitro cytotoxicity (MTT) assay.

Signaling Pathway

LB-60-OF61 hydrochloride inhibits NAMPT, which is a critical enzyme in the NAD⁺ salvage pathway. This pathway is essential for maintaining cellular NAD⁺ levels, which are vital for various cellular processes, including redox reactions, DNA repair (via PARPs), and signaling (via sirtuins). By inhibiting NAMPT, **LB-60-OF61 hydrochloride** depletes cellular NAD⁺, leading to energy crisis, inhibition of NAD⁺-dependent enzymes, and ultimately, cell death, particularly in cancer cells that have a high demand for NAD⁺.



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Caption: Inhibition of the NAMPT pathway by **LB-60-OF61 hydrochloride**.

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